

Thermal stability comparison of poly(butyl methacrylate) isomers

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Compound of Interest

Compound Name: *sec-Butyl methacrylate*

Cat. No.: *B1582641*

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A Comprehensive Guide to the Thermal Stability of Poly(butyl methacrylate) Isomers for Researchers and Drug Development Professionals

The isomeric form of the butyl group in poly(butyl methacrylate) (PBMA) significantly influences its thermal stability and degradation pathways. This guide provides a comparative analysis of the thermal properties of four common PBMA isomers: poly(n-butyl methacrylate) (PnBMA), poly(isobutyl methacrylate) (PiBMA), poly(**sec-butyl methacrylate**) (PsBMA), and poly(tert-butyl methacrylate) (PtBMA). The information presented is supported by experimental data from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC), offering valuable insights for material selection and processing in research and pharmaceutical applications.

Comparative Thermal Analysis

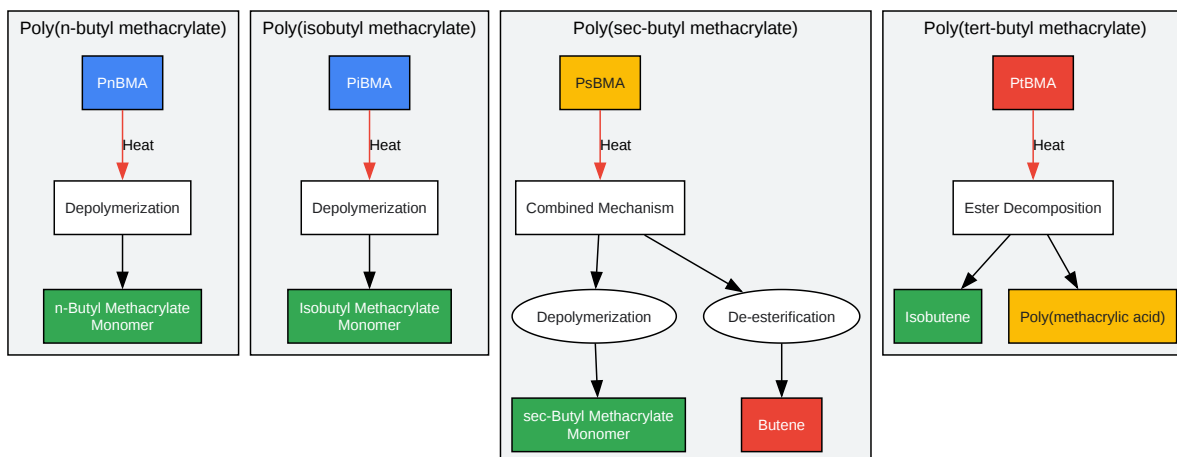
The thermal properties of the four PBMA isomers, including their glass transition temperature (T_g) and thermal decomposition characteristics, are summarized in the table below. These parameters are critical for understanding the material's behavior at elevated temperatures.

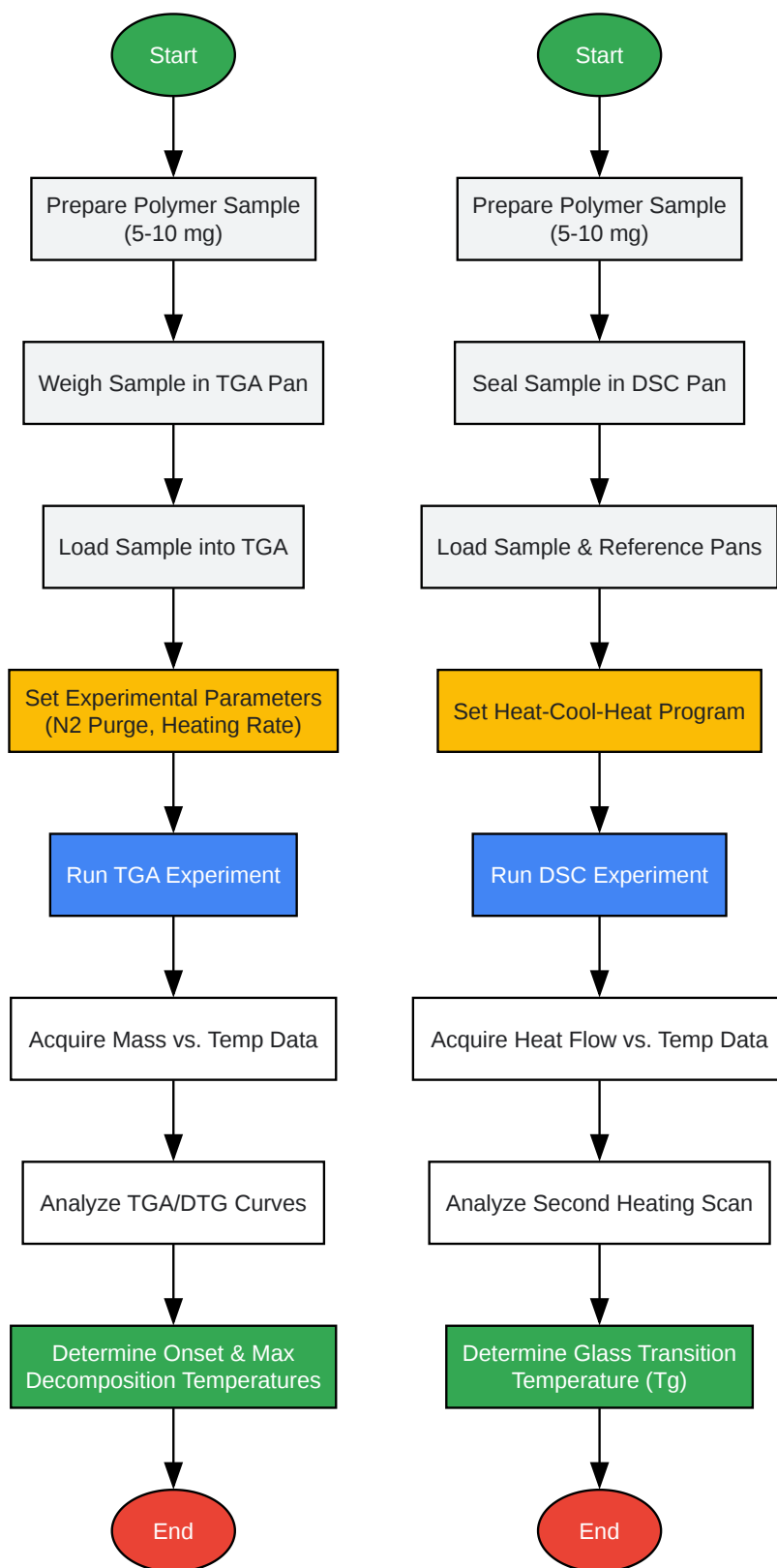
Property	Poly(n-butyl methacrylate) (PnBMA)	Poly(isobutyl methacrylate) (PiBMA)	Poly(sec-butyl methacrylate) (PsBMA)	Poly(tert-butyl methacrylate) (PtBMA)
Glass Transition Temperature (Tg)	20–39 °C[1]	53 °C[2]	Higher than PMMA (~105 °C)	107–117 °C[3][4]
Primary Degradation Mechanism	Depolymerization [5][6]	Depolymerization [5][7]	Depolymerization & De-esterification[5]	Ester Decomposition[5]
Onset of Decomposition (TGA)	~250 °C (Monomer evolution)[5]	Not explicitly stated	De-esterification significant > 240 °C[5]	~200 °C[6]
Major Degradation Products	n-Butyl methacrylate monomer[5]	Isobutyl methacrylate monomer[5]	sec-Butyl methacrylate monomer, Butene	Isobutene, Poly(methacrylic acid)[5][8]

Elucidation of Degradation Pathways

The structural differences in the butyl isomers lead to distinct thermal degradation pathways, which are visualized in the diagram below. The branching of the alkyl group plays a crucial role in determining the degradation mechanism.[9]

Thermal Degradation Pathways of Poly(butyl methacrylate) Isomers





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